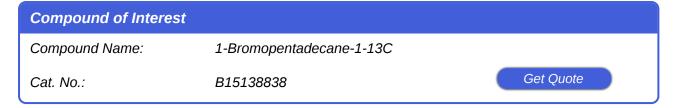


# safety precautions and handling guidelines for 1-Bromopentadecane-1-13C

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An In-depth Technical Guide to Safety Precautions and Handling of **1-Bromopentadecane-1- 13C** 

# For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-Bromopentadecane-1-13C**, a stable isotope-labeled compound used in scientific research. While the carbon-13 isotope itself is non-radioactive and poses no radiological threat, the chemical properties of the parent molecule, **1-bromopentadecane**, require careful handling to ensure laboratory safety.

# **Physicochemical Data**

The key physical and chemical properties of 1-Bromopentadecane are summarized below. The isotopic labeling with Carbon-13 results in a negligible change to these values.



Property	Value	Reference
Molecular Formula	C15H31Br	[1]
Molecular Weight	~291.31 g/mol (unlabeled)	[1]
Appearance	Clear to yellow liquid or solid	[1]
Melting Point	18 - 19 °C / 64.4 - 66.2 °F	[1]
Boiling Point	159 - 160 °C / 318.2 - 320 °F @ 5 mmHg	[1]
Flash Point	110 °C / 230 °F	[1]
Density	1.005 g/mL at 25 °C	[2]
Solubility	Insoluble in water.	[3]

### **Hazard Identification and GHS Classification**

Based on the available data for 1-bromopentadecane, the compound is classified as follows:

- Skin Irritation: Category 2[4]
- Serious Eye Irritation: Category 2A[4]
- Specific target organ toxicity single exposure (Respiratory tract irritation): Category 3[4]

#### Hazard Statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

# **Experimental Protocols for Safe Handling**

Adherence to strict laboratory protocols is essential when working with **1-Bromopentadecane- 1-13C** to minimize exposure and ensure a safe working environment.



## **Engineering Controls**

Ventilation: All work should be conducted in a well-ventilated area. For procedures that may
generate vapors or aerosols, such as heating or agitation, a certified chemical fume hood is
mandatory.

## **Personal Protective Equipment (PPE)**

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[1]
- Hand Protection: Chemically resistant gloves, such as nitrile, must be worn. Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A laboratory coat should be worn at all times. For tasks with a higher risk of splashing, a chemically resistant apron is recommended.

## **Handling and Storage**

- General Handling: Avoid direct contact with skin and eyes.[1] Do not breathe vapors or mists. [1] After handling, wash hands and any exposed skin thoroughly.
- Storage: Store in a cool, dry, and well-ventilated area.[5] Keep the container tightly sealed to prevent moisture ingress and contamination. Store away from incompatible materials such as strong oxidizing agents and strong bases.[1]

#### **Waste Disposal**

- Chemical Waste: All waste materials, including contaminated consumables and unused product, must be disposed of as hazardous chemical waste.
- Regulations: Disposal must be in accordance with all applicable local, regional, and national regulations. Do not dispose of this chemical into the sewer system.

# **Emergency Procedures**First-Aid Measures



- Inhalation: If inhaled, move the individual to fresh air.[1][5] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[1][5] Seek medical attention if irritation persists.
- Eye Contact: If the chemical enters the eyes, immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: If swallowed, do NOT induce vomiting.[5] Rinse the mouth with water. Seek immediate medical attention.

### **Fire-Fighting Measures**

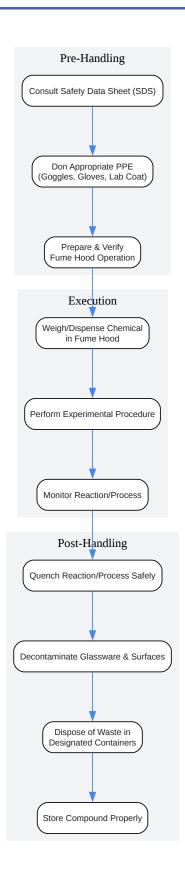
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[1]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen halides.[1]
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

#### **Accidental Release Measures**

- Personal Precautions: Evacuate unnecessary personnel from the area. Wear appropriate PPE, including respiratory protection if vapors are present. Ensure adequate ventilation.
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[1][5] For large spills, dike the area to prevent spreading and contact the appropriate emergency response team.

## **Visualized Workflows and Safety Concepts**

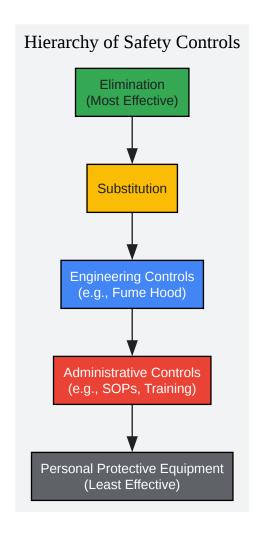




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Caption: A standard laboratory workflow for handling hazardous chemicals.





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Caption: The hierarchy of controls for minimizing chemical exposure.

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